

# Safeguarding Your Research: A Comprehensive Guide to Handling TCS 1102

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## Compound of Interest

Compound Name: TCS 1102

Cat. No.: B1682611

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **TCS 1102**, a potent dual orexin receptor antagonist. Adherence to these procedures will minimize risk and ensure the integrity of your research.

## Immediate Safety and Handling Protocols

**TCS 1102** is a chemical compound intended for laboratory research use only.<sup>[1]</sup> While the toxicological properties have not been exhaustively investigated, it is crucial to handle it with care, employing appropriate personal protective equipment (PPE) and engineering controls.

### 1. Personal Protective Equipment (PPE):

A multi-layered approach to PPE is essential to prevent skin and eye contact, inhalation, and ingestion.

PPE Component	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes or dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact. Gloves should be inspected before use and changed frequently.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary if engineering controls are insufficient or during spill cleanup.	Minimizes inhalation of dust or aerosols.

## 2. Engineering Controls:

Control Measure	Specification	Rationale
Ventilation	Work in a chemical fume hood	Provides effective containment of powders and vapors, preventing inhalation.
Eye Wash Station	Readily accessible	For immediate flushing in case of eye contact.
Safety Shower	Readily accessible	For immediate decontamination in case of extensive skin contact.

## 3. Handling Procedures:

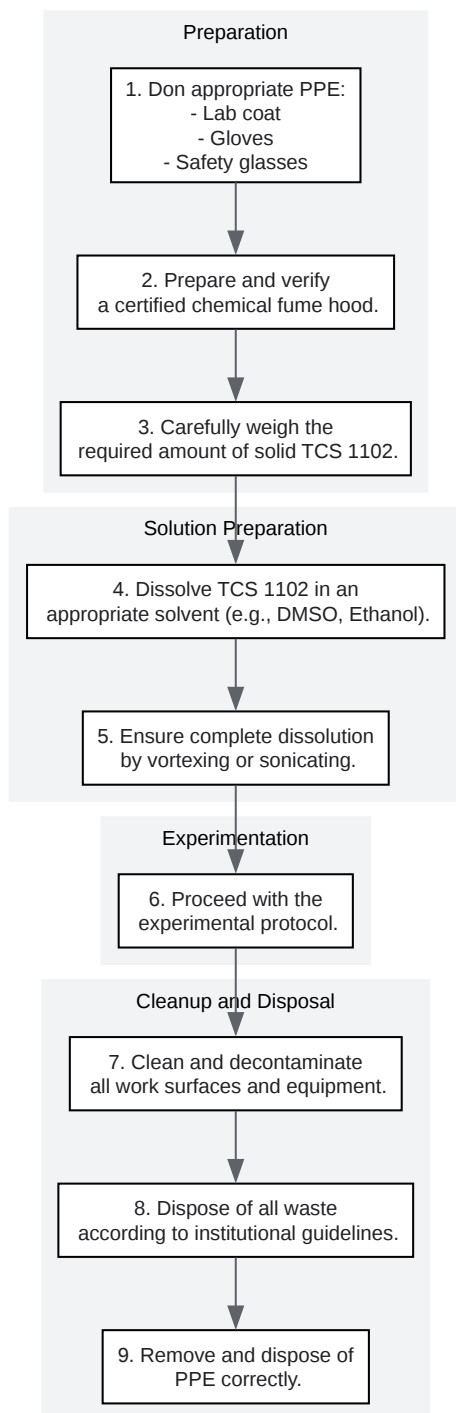
- Avoid creating dust. Handle the solid compound with care.
- Do not breathe dust, vapors, mist, or gas.

- Avoid contact with eyes, skin, and clothing.
- Wash hands thoroughly after handling.

## Experimental Workflow for Handling TCS 1102

The following diagram outlines the standard procedure for safely handling and preparing **TCS 1102** for experimental use.

## Experimental Workflow for TCS 1102 Handling



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Caption: Step-by-step workflow for the safe handling of **TCS 1102**.

## Physicochemical and Solubility Data

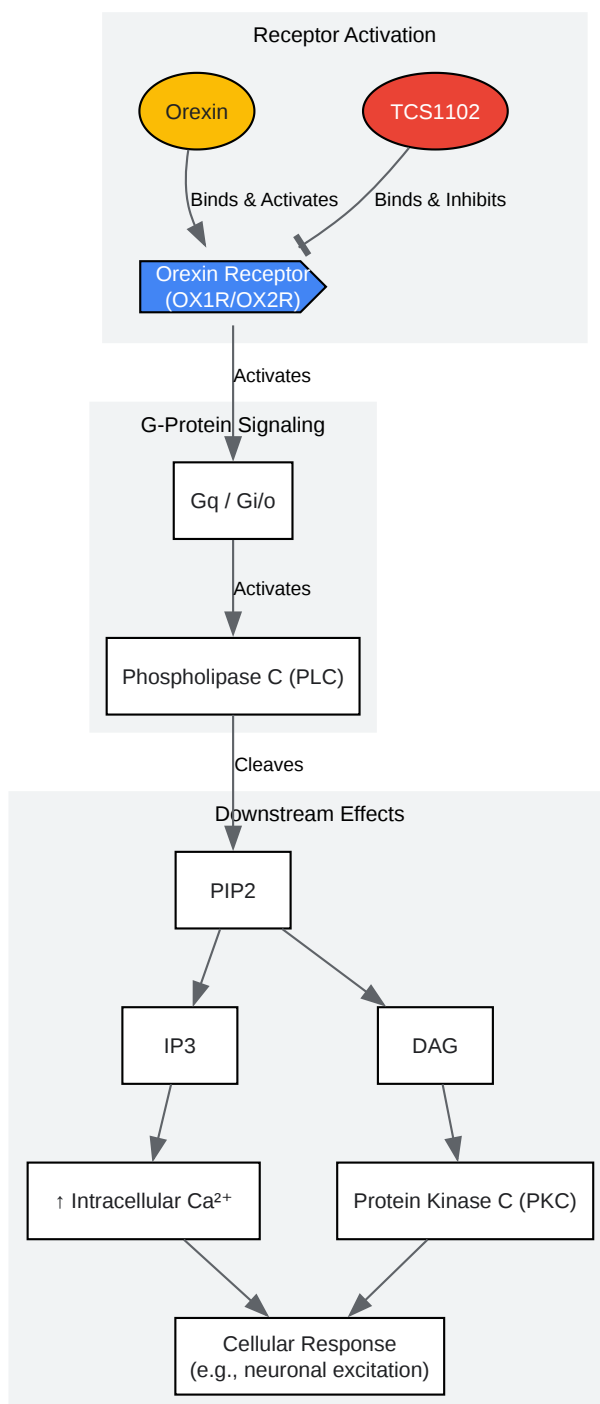
**TCS 1102** is a potent, dual orexin receptor antagonist with  $K_i$  values of 0.2 nM and 3 nM for OX2 and OX1 receptors, respectively.[1][2][3][4] It is known to be brain penetrant.

Property	Value
Molecular Weight	470.59 g/mol
Formula	C <sub>27</sub> H <sub>26</sub> N <sub>4</sub> O <sub>2</sub> S
Appearance	Solid powder
Purity	≥98% (HPLC)
CAS Number	916141-36-1
Storage	Store at room temperature. For long-term storage, -20°C (months to years) is recommended.
Solubility	DMSO: up to 100 mM Ethanol: up to 100 mM

## Mechanism of Action: Orexin Receptor Signaling Pathway

**TCS 1102** functions by blocking the activity of orexin receptors (OX1R and OX2R). These are G-protein coupled receptors (GPCRs) that, upon binding of their endogenous ligands (orexin-A and orexin-B), activate downstream signaling cascades. The primary signaling pathway involves the activation of Gq and/or Gi/o proteins.

## Orexin Receptor Signaling Pathway and TCS 1102 Inhibition

[Click to download full resolution via product page](#)Caption: Inhibition of the orexin signaling pathway by **TCS 1102**.

## Disposal Plan

Proper disposal of **TCS 1102** and any associated waste is critical to prevent environmental contamination and ensure compliance with regulations.

### 1. Waste Segregation and Collection:

- Solid Waste: Collect unused **TCS 1102** powder and any contaminated materials (e.g., weigh boats, contaminated paper towels) in a clearly labeled, sealed container for hazardous chemical waste.
- Liquid Waste: Collect solutions of **TCS 1102** and the first rinse of any glassware in a compatible, sealed, and clearly labeled hazardous waste container. Subsequent rinses of glassware, if the initial rinse was thorough, may be considered for disposal down the drain with copious amounts of water, pending institutional guidelines.
- Sharps: Any contaminated sharps (e.g., needles, pipette tips) must be disposed of in a designated, puncture-resistant sharps container for chemical waste.

### 2. Labeling:

All waste containers must be labeled with:

- The words "Hazardous Waste"
- The full chemical name: "(2S)-N-[1,1'-biphenyl]-2-yl-1-[2-[(1-methyl-1H-benzimidazol-2-yl)thio]acetyl]-2-pyrrolidinecarboxamide" or "**TCS 1102**"
- The primary hazard(s) (e.g., "Irritant," "Handle with Care")
- The date the waste was first added to the container.

### 3. Storage of Waste:

- Store hazardous waste in a designated, secure satellite accumulation area within the laboratory.
- Ensure waste containers are kept closed except when adding waste.

- Do not mix incompatible waste streams.

#### 4. Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
- Never dispose of **TCS 1102** down the drain or in the regular trash.

By adhering to these comprehensive guidelines, you can ensure a safe and efficient research environment when working with **TCS 1102**. Always consult your institution's specific safety protocols and the full Safety Data Sheet (SDS) for the most detailed and up-to-date information.

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